

Preparation of Nigericin Sodium Salt Stock Solutions: Application Notes and Protocols

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Compound of Interest

Compound Name: *Nigericin sodium salt*

Cat. No.: *B1678870*

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Abstract

Nigericin sodium salt is a widely utilized ionophore antibiotic in biomedical research, primarily known for its ability to act as a K^+/H^+ antiporter. This function disrupts cellular ionic homeostasis, leading to a variety of downstream effects that are harnessed for studying cellular processes such as apoptosis, inflammation, and mitochondrial function. Proper preparation of a stable and accurate stock solution is critical for obtaining reproducible experimental results. These application notes provide detailed protocols for the preparation, storage, and application of **Nigericin sodium salt** stock solutions, along with a summary of its mechanism of action.

Data Presentation

Quantitative Data Summary

The following tables summarize the key quantitative data for **Nigericin sodium salt**, including its physical and chemical properties, solubility in various solvents, and recommended storage conditions.

Table 1: Physical and Chemical Properties

Property	Value	Source
Molecular Weight	746.94 g/mol	
Molecular Formula	C40H67NaO11	[1]
Appearance	White to off-white powder/crystalline solid	[2][3]
Purity	≥95%	[2]
CAS Number	28643-80-3	[1]

Table 2: Solubility Data

Solvent	Solubility	Source
Dimethyl Sulfoxide (DMSO)	~50 mg/mL	[4]
Ethanol (EtOH)	~20 mg/mL	[2][4]
Methanol	~10 mg/mL	[5][6]
Chloroform	~10 mg/mL	[5][6]
Dimethylformamide (DMF)	~1.2 mg/mL	[2]
Water	Practically insoluble	[3][5][6]
Ethanol:PBS (pH 7.2) (1:5)	~0.15 mg/mL	[2]

Table 3: Storage and Stability

Form	Storage Temperature	Stability	Source
Lyophilized Powder	4°C or 2-8°C, desiccated	24 months to 3 years	[4] [5]
Stock Solution in DMSO or Ethanol	-20°C	Up to 2 months	[4] [7]
Stock Solution (general)	-80°C	Up to 6 months	[8]
Aqueous Solution	Not Recommended for Storage > 1 day	[2]	

Experimental Protocols

Protocol 1: Preparation of a 10 mM Nigericin Sodium Salt Stock Solution in DMSO

This protocol provides a method to prepare a 10 mM stock solution, a common concentration for cellular assays.

Materials:

- **Nigericin sodium salt** (lyophilized powder)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips
- Vortex mixer

Procedure:

- Pre-warm Nigericin: Allow the vial of lyophilized **Nigericin sodium salt** to equilibrate to room temperature before opening to prevent condensation.

- Calculate Required Volume: Based on a molecular weight of 746.94 g/mol , to prepare a 10 mM stock solution from 5 mg of **Nigericin sodium salt**, you will need 669 µL of DMSO.[4]
 - Calculation: $(5 \text{ mg} / 746.94 \text{ g/mol}) / (10 \text{ mmol/L}) = 0.000669 \text{ L} = 669 \text{ µL}$
- Dissolution: Carefully add 669 µL of anhydrous DMSO to the vial containing 5 mg of **Nigericin sodium salt**. [4]
- Mixing: Cap the vial securely and vortex thoroughly until the powder is completely dissolved. Gentle warming to 37°C or sonication can be used to aid dissolution if necessary.[9]
- Aliquoting: To avoid multiple freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.[4]
- Storage: Store the aliquots at -20°C for up to 2 months or at -80°C for up to 6 months.[4][8]

Protocol 2: Preparation of a Stock Solution in Ethanol

This protocol is an alternative for experiments where DMSO may interfere with the assay.

Materials:

- **Nigericin sodium salt** (lyophilized powder)
- 200 proof (absolute) Ethanol
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips
- Vortex mixer

Procedure:

- Equilibrate to Room Temperature: Allow the vial of lyophilized **Nigericin sodium salt** to reach room temperature before opening.
- Add Solvent: Add the desired volume of absolute ethanol to the vial to achieve the target concentration (solubility is approximately 20 mg/mL).[2] For example, to prepare a 20 mg/mL

stock, add 250 μ L of ethanol to 5 mg of Nigericin.

- Dissolve: Cap the vial and vortex until the solid is fully dissolved. Purging the vial with an inert gas like nitrogen or argon before capping can help prevent degradation.[2]
- Aliquot and Store: Dispense into single-use aliquots and store at -20°C for up to 2 months.[4][7]

Application Notes

Mechanism of Action

Nigericin is a lipophilic molecule that functions as an ionophore, specifically an electroneutral potassium/hydrogen ($\text{K}^{+}/\text{H}^{+}$) antiporter.[5][10] It inserts into cellular and mitochondrial membranes, where it facilitates the exchange of intracellular K^{+} for extracellular H^{+} . [11][12] This disruption of the ionic gradient leads to several key cellular consequences:

- Decreased Intracellular pH: The influx of H^{+} ions leads to cytoplasmic acidification.[12]
- Disruption of Mitochondrial Membrane Potential: By dissipating the proton gradient across the inner mitochondrial membrane, Nigericin can disrupt ATP synthesis.[5]
- Activation of the NLRP3 and NLRP1 Inflammasomes: The efflux of intracellular K^{+} is a critical trigger for the activation of the NLRP3 inflammasome, a key component of the innate immune system.[1][11] This leads to the maturation and secretion of pro-inflammatory cytokines such as $\text{IL-1}\beta$. [1] In certain non-hematopoietic cells like human keratinocytes, Nigericin can also activate the NLRP1 inflammasome.[13][14][15]

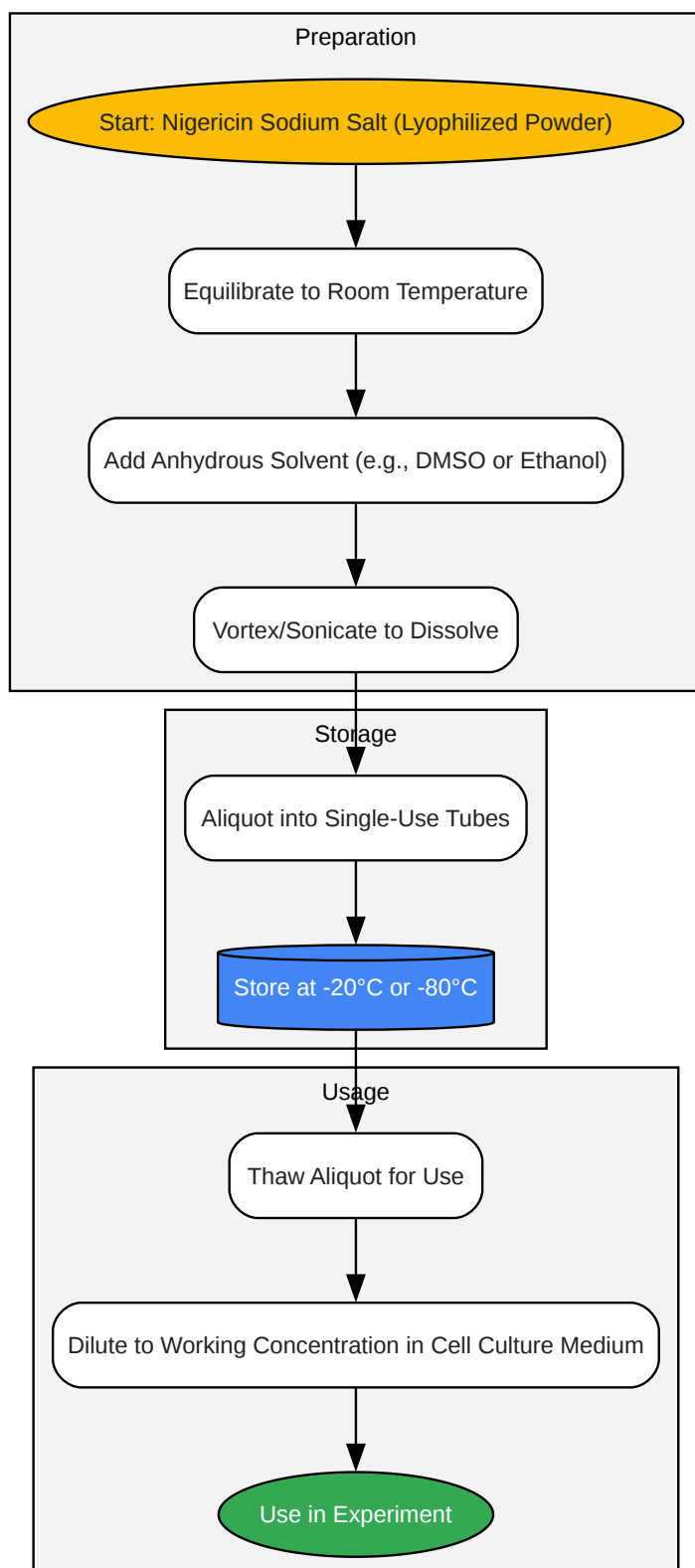
Common Research Applications

- Inflammasome Activation: Nigericin is a standard reagent used to potently activate the NLRP3 inflammasome in primed immune cells.[1][2]
- Induction of Apoptosis and Pyroptosis: By disrupting cellular homeostasis, Nigericin can induce programmed cell death pathways, including apoptosis and a pro-inflammatory form of cell death called pyroptosis.[11][16]

- Study of Ion Homeostasis: It is a valuable tool for investigating the physiological roles of K⁺ and pH gradients in various cellular processes.
- Anticancer Research: Nigericin has demonstrated anti-tumor activity in various cancer models, partly by inhibiting signaling pathways like Wnt/ β -catenin.[11][16]

Visualizations

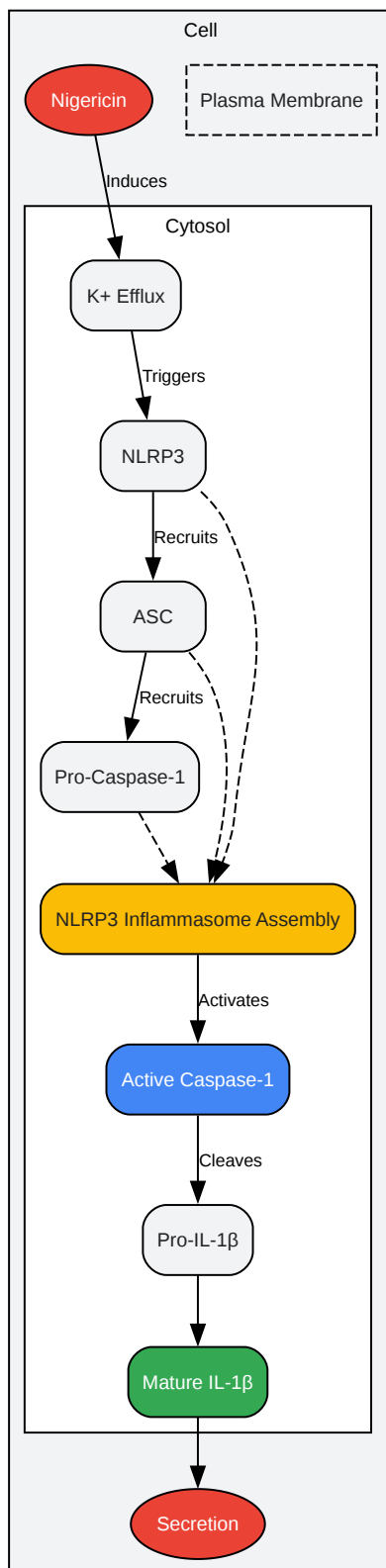
Experimental Workflow: Stock Solution Preparation



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Caption: Workflow for preparing **Nigericin sodium salt** stock solution.

Signaling Pathway: NLRP3 Inflammasome Activation



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Caption: Nigericin-induced activation of the NLRP3 inflammasome.

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